

analytical methods for quantifying 6-Chloro-3-fluoropicolinic acid

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Compound of Interest

Compound Name: 6-Chloro-3-fluoropicolinic acid

CAS No.: 884494-76-2

Cat. No.: B1486566

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An Application Note and Protocol Guide for the Quantification of **6-Chloro-3-fluoropicolinic Acid**

Introduction

6-Chloro-3-fluoropicolinic acid is a halogenated pyridine carboxylic acid derivative of significant interest in the pharmaceutical and agrochemical industries.[1] Its role as a key intermediate in the synthesis of novel bioactive molecules necessitates the development of robust and reliable analytical methods for its quantification. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of analytical methodologies for the precise and accurate quantification of **6-Chloro-3-fluoropicolinic acid** in various matrices.

As a Senior Application Scientist, the following protocols have been designed not merely as a set of instructions, but as a self-validating system. The causality behind each experimental choice is elucidated to empower the user to adapt and troubleshoot effectively. The methodologies presented are grounded in established principles of analytical chemistry and are designed to meet the rigorous standards of regulatory bodies.[2][3][4]

Physicochemical Properties of 6-Chloro-3-fluoropicolinic Acid

A thorough understanding of the analyte's properties is crucial for method development.

Property	Value	Source
CAS Number	884494-76-2	[1] [5] [6] [7] [8]
Molecular Formula	C6H3ClFNO2	[6]
Molecular Weight	175.55 g/mol	[6]
Physical Form	Solid	[5]
Boiling Point	296.4°C at 760 mmHg	[5]
Storage Temperature	Room temperature, inert atmosphere	[5]

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely accessible and robust technique for the quantification of aromatic compounds containing a chromophore. Given the pyridine ring in **6-Chloro-3-fluoropicolinic acid**, this method is highly suitable for routine analysis and quality control.

Protocol: HPLC-UV Quantification of 6-Chloro-3-fluoropicolinic Acid

1. Instrumentation and Materials:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.

- Mobile Phase B: Acetonitrile.
- Standard of **6-Chloro-3-fluoropicolinic acid** ($\geq 98\%$ purity).[5]
- Methanol for standard and sample preparation.

2. Standard Preparation:

- Prepare a 1 mg/mL stock solution of **6-Chloro-3-fluoropicolinic acid** in methanol.
- Perform serial dilutions to prepare calibration standards ranging from 1 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$.

3. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μL .
- Column Temperature: 30°C.
- UV Detection Wavelength: 275 nm (This should be optimized by running a UV scan of the analyte).
- Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
10.0	10	90
12.0	10	90
12.1	90	10

| 15.0 | 90 | 10 |

4. Sample Preparation (from a reaction mixture):

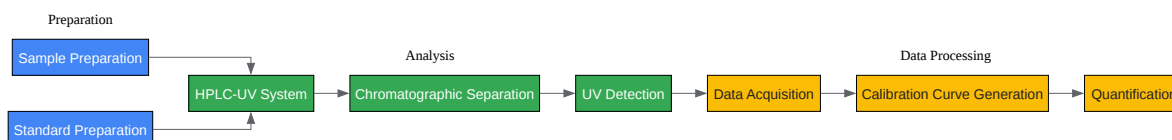
- Quench a 100 μL aliquot of the reaction mixture in 900 μL of methanol.

- Vortex for 30 seconds.
- Centrifuge at 10,000 x g for 5 minutes to pellet any precipitate.
- Transfer the supernatant to an HPLC vial for analysis.

5. Data Analysis:

- Construct a calibration curve by plotting the peak area of the analyte against the concentration of the standards.
- Determine the concentration of **6-Chloro-3-fluoropicolinic acid** in the samples by interpolating their peak areas from the calibration curve.

Workflow for HPLC-UV Analysis



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Caption: Workflow for HPLC-UV analysis of **6-Chloro-3-fluoropicolinic acid**.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For higher sensitivity and selectivity, especially in complex matrices such as biological fluids or environmental samples, LC-MS/MS is the method of choice. This technique provides structural information and allows for quantification at much lower concentrations than HPLC-UV.

Protocol: LC-MS/MS Quantification of 6-Chloro-3-fluoropicolinic Acid

1. Instrumentation and Materials:

- LC-MS/MS system with a binary pump, autosampler, column oven, and a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Reversed-phase C18 column (e.g., 2.1 x 50 mm, 1.8 μ m particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Standard of **6-Chloro-3-fluoropicolinic acid** ($\geq 98\%$ purity).
- Internal Standard (IS): A structurally similar compound not present in the samples (e.g., a stable isotope-labeled version of the analyte or another picolinic acid derivative).

2. Standard and Sample Preparation:

- Prepare a 1 mg/mL stock solution of **6-Chloro-3-fluoropicolinic acid** in methanol.
- Perform serial dilutions to prepare calibration standards ranging from 0.1 ng/mL to 100 ng/mL.
- Spike all standards and samples with the internal standard at a fixed concentration (e.g., 10 ng/mL).
- For biological samples (e.g., plasma), perform protein precipitation by adding 3 volumes of cold acetonitrile containing the internal standard to 1 volume of plasma. Vortex and centrifuge to pellet the proteins. Transfer the supernatant for analysis.

3. LC-MS/MS Conditions:

- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.

- Column Temperature: 40°C.
- Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
2.5	5	95
3.5	5	95
3.6	95	5

| 5.0 | 95 | 5 |

- Mass Spectrometer Settings (Negative Ion Mode):
 - Ion Source: ESI (-).
 - Capillary Voltage: -3.5 kV.
 - Source Temperature: 150°C.
 - Desolvation Temperature: 400°C.
 - MRM Transitions:

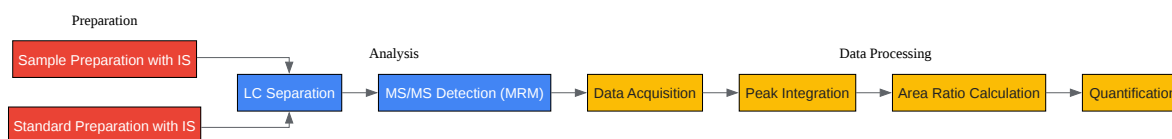
Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
6-Chloro-3-fluoropicolinic acid	174.0	130.0 (Quantifier)	15
	174.0	85.0 (Qualifier)	25

| Internal Standard | [To be determined] | [To be determined] | [To be determined] |

4. Data Analysis:

- Integrate the peak areas for the quantifier MRM transition of the analyte and the internal standard.
- Calculate the peak area ratio (analyte/IS).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the standards.
- Determine the concentration of **6-Chloro-3-fluoropicolinic acid** in the samples from the calibration curve.

Workflow for LC-MS/MS Analysis



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Caption: Workflow for LC-MS/MS analysis of **6-Chloro-3-fluoropicolinic acid**.

Method Validation

A thorough validation of the analytical method is essential to ensure the reliability and accuracy of the results.[3][9] The validation should be performed according to the guidelines of the International Council for Harmonisation (ICH) or other relevant regulatory bodies.[2][4]

Key Validation Parameters

Parameter	Description	Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of other components.	No interfering peaks at the retention time of the analyte in blank samples.
Linearity	The ability to obtain test results that are directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) > 0.99.
Range	The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable precision, accuracy, and linearity.	Typically 80-120% of the target concentration. [2]
Accuracy	The closeness of the test results to the true value.	Recovery of 90-110% for spiked samples.
Precision	The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.	Relative Standard Deviation (RSD) < 15%.
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated.	Signal-to-noise ratio of 3:1.
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.	Signal-to-noise ratio of 10:1.

Robustness	A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters.	No significant change in results with minor variations in parameters like mobile phase composition, pH, or column temperature.
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Conclusion

The protocols detailed in this application note provide a robust framework for the quantification of **6-Chloro-3-fluoropicolinic acid**. The choice between HPLC-UV and LC-MS/MS will depend on the specific requirements of the analysis, including the required sensitivity, the complexity of the sample matrix, and the available instrumentation. By following the outlined procedures and adhering to the principles of method validation, researchers can ensure the generation of high-quality, reliable, and accurate data.

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